

MEGA-10: A Technical Profile

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Compound Focus: Decanoyl N-methylglucamide

CAS No.: 85261-20-7

Cat. No.: S572507

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MEGA-10, known chemically as **N-Decanoyl-N-methylglucamine**, is a non-ionic detergent widely used in life science research, primarily for the solubilization and study of membrane proteins [1] [2] [3]. Its structure features a hydrophobic alkyl chain and a hydrophilic glucamine headgroup, making it effective for breaking lipid bilayers without denaturing proteins.

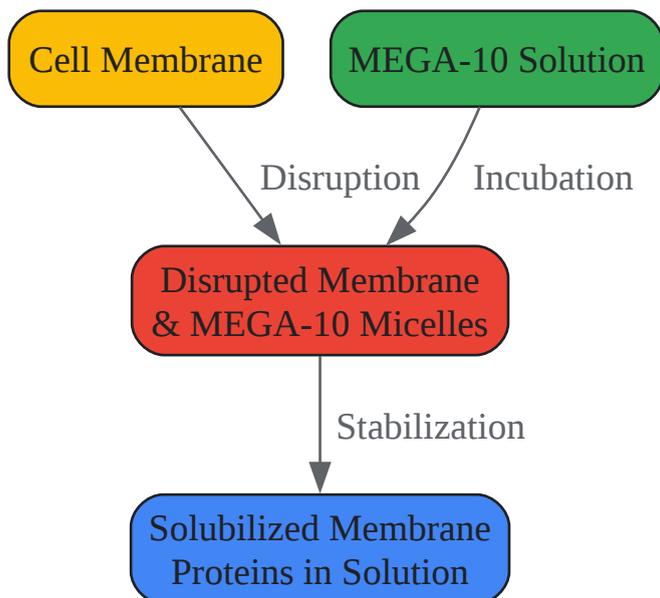
The table below summarizes its key chemical and physical properties:

| Property | Specification |
|--------------------------------------|---|
| Molecular Formula | C ₁₇ H ₃₅ NO ₆ [4] [5] [2] |
| Molecular Weight | 349.46 g/mol [4] [6] [2] |
| CAS Number | 85261-20-7 [5] [1] [3] |
| Form | White to off-white crystalline solid or powder [1] [2] [3] |
| Purity | Typically >98% to >99% [5] [1] [2] |
| Solubility | Water soluble [4] [1] [2] |
| Critical Micelle Concentration (CMC) | ~6-7 mM (at 25°C) [5] [2] |
| Storage Temperature | -20°C [5] [6] [1] |

Mechanism of Action in Membrane Protein Solubilization

The primary "mechanism of action" for MEGA-10 is its function as a surfactant. It works by interacting with the hydrophobic components of cell membranes and proteins, facilitating their incorporation into an aqueous solution.

The following diagram illustrates the general workflow of using MEGA-10 for membrane protein solubilization:



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The process of membrane protein solubilization using MEGA-10 detergent.

- **Micelle Formation:** When the concentration of MEGA-10 in an aqueous solution exceeds its **Critical Micelle Concentration (CMC)** of approximately 6-7 mM, the molecules spontaneously assemble into micelles [5] [2]. In these structures, the hydrophobic tails cluster together in the center, shielded from the water by the hydrophilic glucamine heads [1].
- **Membrane Disruption:** These micelles interact with the cell membrane's phospholipid bilayer. They effectively **disintegrate the membrane** by incorporating lipid molecules into mixed micelles [1].
- **Protein Solubilization:** Integral membrane proteins, which have hydrophobic regions, are captured and surrounded by MEGA-10 molecules. The detergent molecules coat the protein's hydrophobic domains, effectively presenting a hydrophilic exterior that allows the entire complex to remain

dissolved in the water-based buffer [1] [3]. This process stabilizes the proteins and prevents them from aggregating.

Key Research Applications

Due to its mild, non-ionic nature, MEGA-10 is favored for specific research applications where preserving protein function is critical:

- **Extraction of Functional Proteins:** It has been used to solubilize the **melibiose transport carrier from E. coli** and subsequently reconstitute it into functional liposomes [3]. It has also been used to reconstitute **amino acid transporters** from rat liver [3].
- **Membrane Biochemistry Studies:** Its properties make it a good candidate for initial trials in extracting membrane proteins while trying to maintain their biological activity [5] [1].
- **Protein-Protein Interaction Studies:** By gently solubilizing protein complexes from membranes, it can help in studying native interactions.

Experimental Considerations

When designing experiments with MEGA-10, researchers should note the following practical aspects:

- **High CMC Advantage:** A high CMC value (~6-7 mM) means MEGA-10 micelles are relatively easy to dissociate. This allows for the detergent to be **easily removed by dilution or dialysis**, which is a crucial step for reconstituting proteins into artificial liposomes or for functional assays [1] [2].
- **UV Transparency:** Like other glucamide detergents, MEGA-10 is **transparent in the UV region**, making it suitable for protein purification and analysis techniques that rely on UV spectrophotometry [1].
- **Solution Preparation:** A typical stock solution can be prepared by dissolving MEGA-10 in water or buffer. For example, one supplier notes that a 66.67 mg/mL solution in DMSO is equivalent to a 190.78 mM concentration [4].

Important Distinction from Other Products

It is critical to differentiate this research reagent from other, unrelated commercial products that share a similar name.

- The MEGA-10 described here is **exclusively for research use** and is **not for human consumption** [4] [6] [3].
- Search results also revealed a nutraceutical product called "OmegaGenics Mega 10," which is a combination of **Omega-7 and Omega-3 fatty acids** intended for cardiovascular and metabolic health [7], and a renal medicine called "MEGA-10" which is a composition of Ubidecarenone, L-Carnitine, and Lycopene [8]. These are entirely different substances from the biochemical reagent N-Decanoyl-N-methylglucamine.

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